Application Notes and Protocols for Measuring the Magnetic Susceptibility of Gadolinium Sulfate

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Compound of Interest		
Compound Name:	Gadolinium sulfate	
Cat. No.:	B137949	Get Quote

Audience: Researchers, scientists, and drug development professionals.

Introduction

Gadolinium sulfate ($Gd_2(SO_4)_3$) is a paramagnetic salt, a property attributable to the presence of unpaired electrons in the Gd^{3+} ion. Its magnetic properties are of significant interest in various fields, including the development of contrast agents for Magnetic Resonance Imaging (MRI). The magnetic susceptibility of a material quantifies the degree to which it can be magnetized in an external magnetic field. This document provides detailed protocols for two common experimental methods used to determine the magnetic susceptibility of **gadolinium sulfate**: the Gouy balance method and the Evans NMR method.

Principles of Magnetic Susceptibility

Magnetic susceptibility (χ) is a dimensionless quantity that indicates a material's response to an applied magnetic field.[1] Paramagnetic substances, like **gadolinium sulfate**, are attracted to magnetic fields ($\chi > 0$), while diamagnetic materials are repelled ($\chi < 0$).[1][2] The force experienced by a sample in a non-uniform magnetic field is proportional to its magnetic susceptibility.[3] This principle forms the basis of the Gouy balance method. The Evans method, on the other hand, utilizes the change in the chemical shift of a reference compound in an NMR spectrum caused by the presence of a paramagnetic species to determine its magnetic susceptibility.[4][5]

Tech Support

Gouy Balance Method

The Gouy balance is a straightforward and established technique for measuring the magnetic susceptibility of solid and liquid samples.[6][7] It measures the apparent change in the mass of a sample when it is subjected to a strong, inhomogeneous magnetic field.[8]

Experimental Protocol

Apparatus:

- Gouy Balance (comprising an analytical balance and an electromagnet)[3]

- Gouy tube (a long, cylindrical sample tube)

- Spatula

- Analytical balance (for sample preparation)

- Gaussmeter (optional, for magnetic field strength measurement)[8]

Procedure:

- Sample Preparation:

  - Finely grind the **gadolinium sulfate** hydrate powder to ensure homogeneity within the sample tube.[6]

  - Carefully pack the powdered **gadolinium sulfate** into the Gouy tube to a known, uniform height. Record the mass of the empty tube (m_tube) and the mass of the tube with the sample (m_sample_initial). The mass of the sample (m) is m_sample_initial - m_tube.

- Initial Measurement (without magnetic field):

  - Suspend the Gouy tube containing the sample from the balance, such that the bottom of the sample is positioned in the center of the magnetic poles, and the top is in a region of negligible magnetic field.[2]

  - Record the initial weight of the sample and tube without the magnetic field (W_air).

- Measurement with Magnetic Field:

  - Turn on the electromagnet and allow the magnetic field to stabilize at a desired strength.

  - Record the apparent weight of the sample and tube in the presence of the magnetic field (W_field).[8] Since **gadolinium sulfate** is paramagnetic, it will be drawn into the magnetic field, resulting in an apparent increase in weight.[3][8]

- Calibrant Measurement:

  - Repeat steps 1-3 with a known calibrant, such as $HgCo(SCN)_4$ or $[Ni(en)_3]S_2O_3$, to determine the balance constant (β).[7]

- Data Analysis:

  - Calculate the apparent change in mass (Δm) = (W_field - W_air) / g, where g is the acceleration due to gravity.

  - The volume magnetic susceptibility (κ) can be determined using the Gouy equation. A simplified form is often used where the force ($F = \Delta m * g$) is related to the volume susceptibility.

  - The mass susceptibility (χ_g) is calculated by dividing the volume susceptibility by the density (ρ) of the sample ($\chi_g = \kappa / \rho$).

  - The molar magnetic susceptibility (χ_m) is then obtained by multiplying the mass susceptibility by the molar mass (M) of **gadolinium sulfate** ($\chi_m = \chi_g * M$).

Data Presentation

Parameter	Symbol	Gadolinium Sulfate	Calibrant (e.g., HgCo(SCN)$_4$)
Mass of empty tube	m_tube		
Mass of tube + sample	m_sample_initial		
Mass of sample	m		
Weight in air (no field)	W_air		
Weight in magnetic field	W_field		
Apparent change in weight	ΔW		
Magnetic field strength	H		
Density of sample	ρ		
Molar Mass	M		
Calculated Mass Susceptibility	χ_g		
Calculated Molar Susceptibility	χ_m		

Evans NMR Method

The Evans method is a widely used technique to determine the magnetic susceptibility of paramagnetic species in solution using an NMR spectrometer.[9][10] It relies on measuring the chemical shift difference of an inert reference substance in the presence and absence of the paramagnetic sample.[5][11]

Experimental Protocol

Apparatus:

- NMR spectrometer[9]

- Coaxial NMR tubes (an inner and an outer tube)[4]

- Volumetric flasks and pipettes

- Analytical balance

Procedure:

- Solution Preparation:

  - Prepare a solution of known concentration of **gadolinium sulfate** in a suitable solvent (e.g., D_2O).[4]

  - Prepare a reference solution containing the same solvent and a small amount of an inert reference compound (e.g., tert-butanol).

- Sample Loading:

  - Fill the inner tube of the coaxial NMR tube with the reference solution.

  - Carefully fill the outer tube with the **gadolinium sulfate** solution.[4]

- NMR Measurement:

  - Acquire the ^1H NMR spectrum of the coaxial sample.

  - The spectrum will show two separate signals for the reference compound: one from the inner tube (pure reference) and one from the outer tube (reference in the presence of the paramagnetic sample).[12]

- Data Analysis:

  - Measure the difference in chemical shift ($\Delta\delta$) in ppm between the two reference signals. The frequency difference (Δf) is $\Delta\delta$ multiplied by the spectrometer frequency (f).[5]
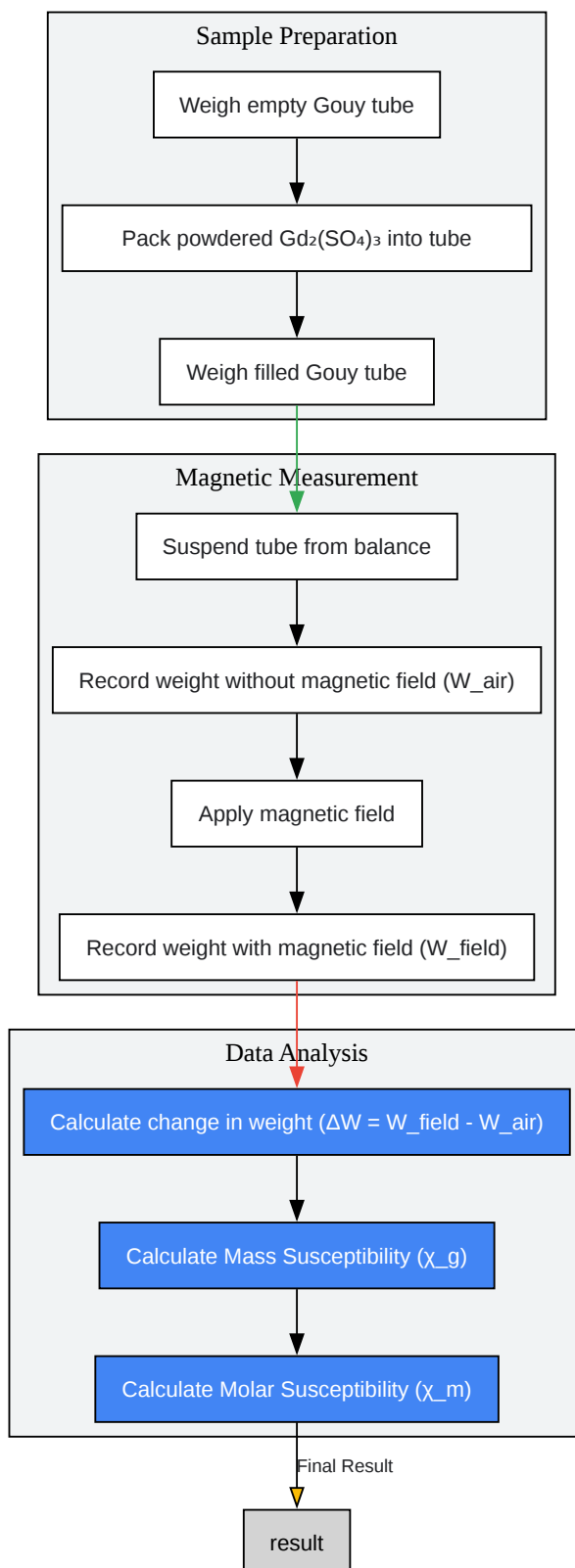
- The mass susceptibility (χ_g) of the solute can be calculated using the Evans equation. [11] For a superconducting NMR spectrometer, a common form of the equation is: $\chi_g = (3\Delta f / (4\pi fm)) + \chi_{solvent}$ where:

  - Δf is the observed frequency shift in Hz.

  - f is the spectrometer frequency in Hz.

  - m is the concentration of the paramagnetic substance in g/mL.

  - $\chi_{solvent}$ is the mass susceptibility of the solvent.

- The molar magnetic susceptibility (χ_m) is then calculated by multiplying χ_g by the molar mass (M) of **gadolinium sulfate**.

Data Presentation

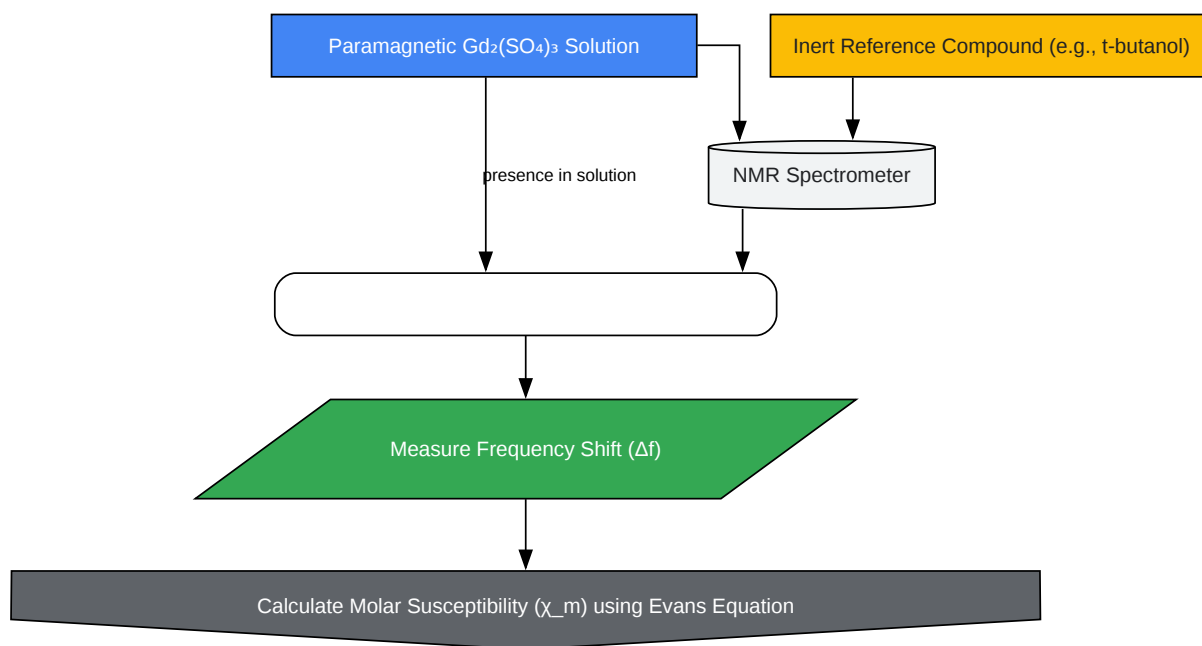| Parameter	Symbol	Value
Spectrometer Frequency	f (MHz)	
Concentration of $Gd_2(SO_4)_3$	c (mol/L)	
Mass of $Gd_2(SO_4)_3$ per mL	m (g/mL)	
Chemical shift of reference (inner tube)	δ_{ref}	
Chemical shift of reference (outer tube)	δ_{sample}	
Chemical shift difference	$\Delta\delta$ (ppm)	
Frequency difference	Δf (Hz)	
Mass susceptibility of solvent	$\chi_{solvent}$	
Calculated Mass Susceptibility	χ_g	
Calculated Molar Susceptibility	χ_m	
Temperature	T (K)	
Effective Magnetic Moment	μ_{eff} (B.M.)	

Mandatory Visualizations

Experimental Workflow for the Gouy Balance Method

Sample Preparation

Weigh empty Gouy tube

↓

Pack powdered $Gd_2(SO_4)_3$ into tube

↓

Weigh filled Gouy tube

Magnetic Measurement

Suspend tube from balance

↓

Record weight without magnetic field (W_air)

↓

Apply magnetic field

↓

Record weight with magnetic field (W_field)

Data Analysis

Calculate change in weight (ΔW = W_field - W_air)

↓

Calculate Mass Susceptibility (χ_g)

↓

Calculate Molar Susceptibility (χ_m)

Final Result

result

Caption: Workflow for determining magnetic susceptibility using the Gouy balance method.

Logical Relationship in Evans NMR Method

Caption: Conceptual diagram of the Evans NMR method for magnetic susceptibility.

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